

Moskene Biodegradation and Environmental Fate: A Technical Guide

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Compound of Interest

Compound Name: Moskene

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A comprehensive overview for researchers, scientists, and drug development professionals on the environmental persistence, metabolic pathways, and analytical methodologies for the synthetic nitro musk, **Moskene**. Due to the limited availability of specific data for **Moskene**, this guide leverages data from the structurally similar and more extensively studied nitro musks, musk xylene and musk ketone, to infer potential biodegradation pathways and environmental fate.

Executive Summary

Moskene (1,1,3,3,5-pentamethyl-4,6-dinitroindane) is a synthetic nitro musk fragrance ingredient whose use has significantly declined due to concerns over its environmental persistence and potential toxicity.^{[1][2]} Like other nitro musks, **Moskene** is characterized by a nitrated aromatic structure that confers a strong musk scent but also contributes to its recalcitrance in the environment. This guide provides a detailed examination of the known and inferred biodegradation pathways of **Moskene**, its environmental distribution, and the analytical methods employed for its detection. Quantitative data, where available, has been compiled, and experimental protocols for studying nitro musk biodegradation are detailed to facilitate further research in this area.

Chemical Properties and Environmental Concern

Moskene is a lipophilic compound, a characteristic that contributes to its bioaccumulation in the fatty tissues of organisms.^{[2][3]} The production and use of **Moskene** have been significantly reduced, particularly in Europe, due to its environmental persistence and potential for adverse

effects.[1] While specific toxicity data for **Moskene** is limited, concerns have been raised regarding its potential for skin sensitization and possible endocrine-disrupting effects, similar to other nitro musks.[1][2]

Table 1: Physicochemical Properties of **Moskene**

Property	Value	Reference
Chemical Formula	C ₁₄ H ₁₈ N ₂ O ₄	[4]
Molecular Weight	278.30 g/mol	[4]
CAS Number	116-66-5	[5]
Appearance	Colorless to dark brown solid or liquid	-
Log Kow (octanol-water partition coefficient)	4.3 - 4.9 (for nitro musks)	[3]

Biodegradation Pathways

Direct experimental studies detailing the biodegradation pathways of **Moskene** are scarce. However, based on extensive research on musk xylene and musk ketone, a primary transformation pathway for nitro musks involves the reduction of the nitro groups to amino groups.[3][6] This biotransformation is a critical step in their environmental fate and is frequently observed in wastewater treatment plants (WWTPs).[4]

Aerobic Biodegradation

Under aerobic conditions, nitro musks are generally considered to be poorly biodegradable.[4] Standard ready biodegradability tests often show little to no mineralization.[4] However, some transformation can occur.

Anaerobic Biodegradation

Anaerobic conditions, such as those found in sewage sludge and sediments, are more conducive to the initial steps of nitro musk biodegradation. The primary pathway is the stepwise reduction of the nitro functional groups to amino groups, leading to the formation of various

amino metabolites.[6] For other nitro musks like musk xylene, monoamino and diamino metabolites have been identified.[6]

Inferred Biodegradation Pathway for Moskene

Given its dinitro-substituted indane structure, it is hypothesized that the biodegradation of **Moskene** proceeds through the sequential reduction of its two nitro groups. This would result in the formation of monoamino- and diamino-**Moskene** metabolites.



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Figure 1. Inferred metabolic pathway for **Moskene** biodegradation.

Environmental Fate and Distribution

The environmental fate of **Moskene** is governed by its low water solubility and high lipophilicity, leading to its partitioning from the aqueous phase to sludge, sediments, and biota.[3][4]

Persistence in the Environment

Nitro musks are known for their persistence in the environment.[4][6] While specific half-life data for **Moskene** is not readily available, the overall persistence of musk ketone and musk xylene is reported to be in the order of years.[4]

Bioaccumulation

The lipophilic nature of **Moskene** suggests a high potential for bioaccumulation in aquatic organisms.[4] Studies on other nitro musks have confirmed their presence in fish and other wildlife, as well as in human adipose tissue and breast milk.[2][3]

Table 2: Environmental Persistence of Related Nitro Musks

Compound	Environmental Compartment	Persistence/Half-life	Reference
Musk Ketone	Environment (Overall)	Very Persistent (Years)	[4]
Musk Xylene	Environment (Overall)	Very Persistent (Years)	[4]
Nitro Musks	Air	Persistent	[4]
Nitro Musks	Water	Slow hydrolysis and biodegradation	[4]

Experimental Protocols

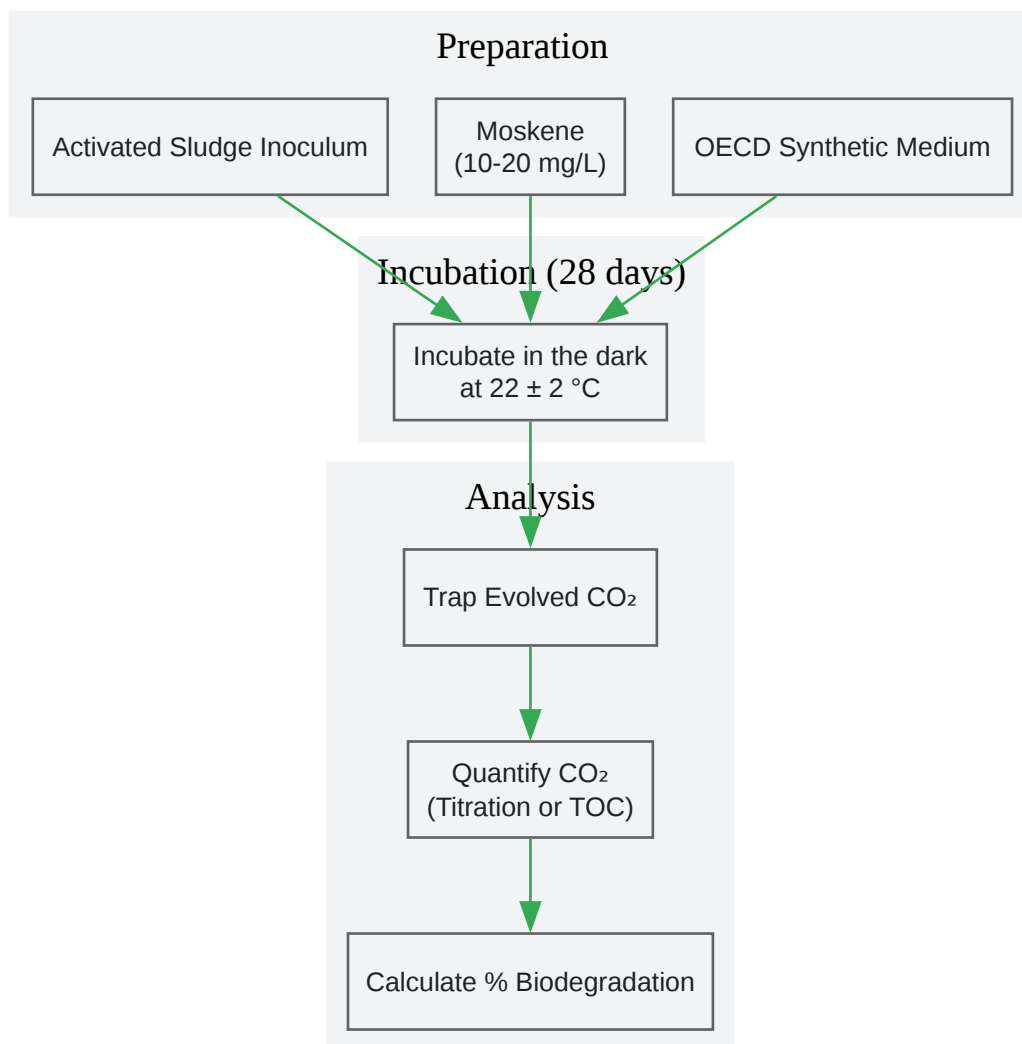
Detailed experimental protocols are crucial for advancing our understanding of **Moskene's** biodegradation. The following are generalized protocols adapted from studies on other nitro musks and persistent organic pollutants.

Aerobic Biodegradation Testing (OECD 301B: CO₂ Evolution Test)

This ready biodegradability test measures the mineralization of the test substance to CO₂.

- Inoculum: Activated sludge from a domestic wastewater treatment plant, washed and aerated.
- Test Medium: OECD synthetic medium containing the test substance (e.g., 10-20 mg/L of **Moskene**).
- Incubation: The test mixture is incubated in the dark at a constant temperature (e.g., 22 ± 2 °C) for 28 days.
- Measurement: The evolved CO₂ is trapped in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide solution) and quantified by titration or with a TOC analyzer.

- Analysis: The percentage of biodegradation is calculated based on the amount of CO₂ produced relative to the theoretical maximum.



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Figure 2. Workflow for an aerobic biodegradation test (OECD 301B).

Anaerobic Biodegradation Testing (OECD 311: Anaerobic Biodegradability of Organic Compounds in Digested Sludge)

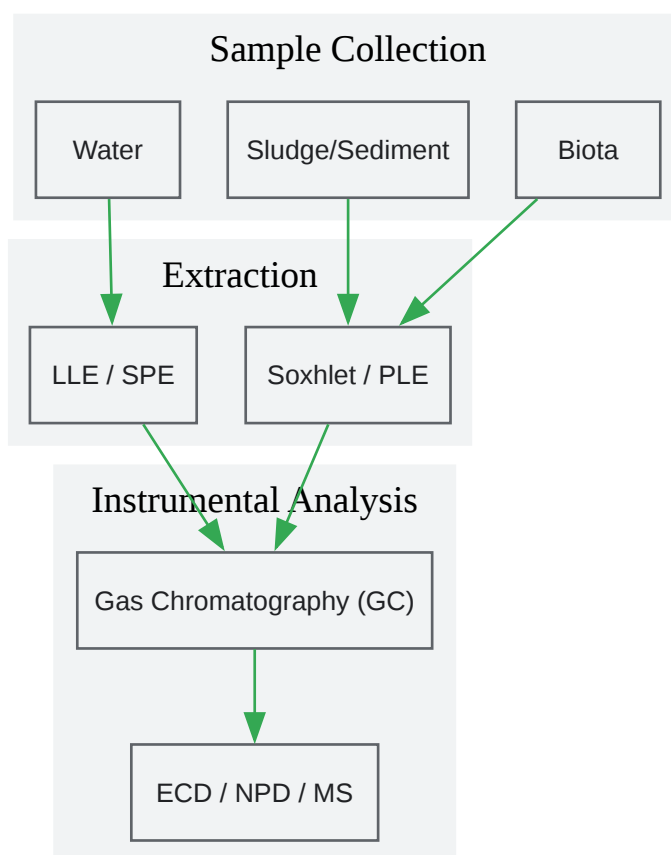
This test simulates anaerobic digester conditions to assess the potential for anaerobic biodegradation.

- Inoculum: Digested sludge from an anaerobic digester of a wastewater treatment plant.
- Test Medium: Mineral medium with the test substance (e.g., 20-100 mg/L of **Moskene**) and digested sludge.
- Incubation: The test vessels are incubated in the dark at a constant temperature (e.g., 35 ± 2 °C) for up to 60 days.
- Measurement: The production of biogas (methane and carbon dioxide) is measured over time using a pressure transducer or by gas chromatography.
- Analysis: The percentage of biodegradation is calculated based on the net biogas production in the test vessels compared to the theoretical maximum.

Analytical Methodology for Moskene and its Metabolites

The analysis of nitro musks and their amino metabolites in environmental samples typically involves extraction followed by chromatographic separation and detection.

- Sample Preparation:
 - Water: Liquid-liquid extraction (LLE) or solid-phase extraction (SPE).
 - Sludge/Sediment/Biota: Soxhlet extraction or pressurized liquid extraction (PLE), followed by clean-up steps to remove interfering substances.
- Instrumental Analysis:
 - Gas Chromatography (GC): Coupled with various detectors for sensitive and selective quantification.
 - Electron Capture Detector (ECD): Highly sensitive to nitroaromatic compounds.
 - Nitrogen-Phosphorus Detector (NPD): Selective for nitrogen-containing compounds.
 - Mass Spectrometry (MS): Provides structural information for identification and confirmation of the parent compound and its metabolites. High-resolution mass spectrometry (HRMS) can aid in the identification of unknown transformation products.



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Figure 3. General analytical workflow for nitro musk analysis.

Conclusion and Future Research Directions

The available scientific literature indicates that **Moskene**, like other nitro musks, is a persistent environmental contaminant with a high potential for bioaccumulation. While its use has been curtailed, its legacy in the environment warrants continued investigation. The primary route of biotransformation is likely the reduction of its nitro groups to amino metabolites, particularly under anaerobic conditions.

Future research should focus on:

- Performing specific biodegradation studies on **Moskene** to elucidate its precise degradation pathways and kinetics in various environmental matrices.

- Identifying and quantifying the transformation products of **Moskene** to fully assess the environmental risk, as metabolites may have different toxicological profiles than the parent compound.
- Developing certified reference standards for **Moskene** metabolites to improve the accuracy of environmental monitoring studies.
- Investigating the ecotoxicological effects of **Moskene** and its metabolites to better understand their impact on ecosystems.

By addressing these knowledge gaps, the scientific community can develop a more complete understanding of the environmental risks associated with **Moskene** and other synthetic musk compounds.

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